

Spectroscopic Characterization Guide: 2-(Aminomethyl)-5-isopropylphenol

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Compound of Interest

Compound Name: 2-(Aminomethyl)-5-isopropylphenol

Cat. No.: B14846588

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Part 1: Compound Identity & Synthetic Origin[1]

Compound Name: **2-(Aminomethyl)-5-isopropylphenol** Synonyms: 2-Hydroxy-4-isopropylbenzylamine; Deoxychamaecin amine; 4-Isopropylsalicylamine. Chemical Formula: C

H

NO Molecular Weight: 165.23 g/mol

Synthetic Causality & Structural Logic

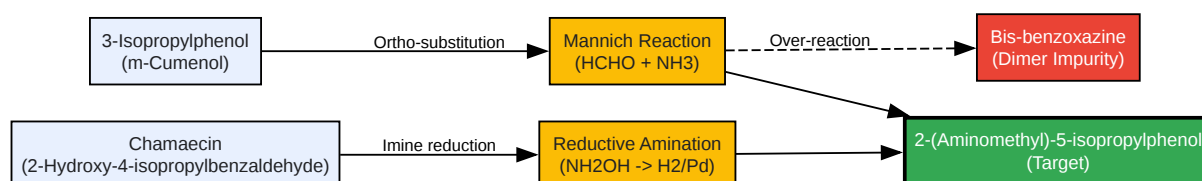
To understand the spectra, one must understand the origin. This compound is typically generated via two primary pathways, which dictate the impurity profile and spectral nuances:

- Mannich Reaction: Reaction of 3-isopropylphenol with formaldehyde and ammonia (or a masked ammonia equivalent like hexamethylenetetramine).
 - Regioselectivity:[1][2] The hydroxyl group directs ortho/para. Position 4 (para) is sterically accessible, but Position 6 (ortho, and para to the isopropyl group) is also reactive. The "2-

aminomethyl-5-isopropyl" isomer corresponds to substitution at the position para to the isopropyl group (Position 6 of original phenol, becoming Position 2 in the product).

- Reductive Amination: Reduction of the oxime or imine of Chamaecin (2-hydroxy-4-isopropylbenzaldehyde).
 - Purity: This route yields the cleanest spectra, avoiding the polymeric byproducts common in phenol-formaldehyde condensations.

Synthesis & Fragmentation Workflow (Graphviz)



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Caption: Figure 1. Dual synthetic pathways to **2-(Aminomethyl)-5-isopropylphenol** showing the origin of potential impurities.

Part 2: Spectroscopic Data Analysis (NMR, IR, MS) [4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data confirms the 1,2,4-substitution pattern. The key to identification is the coupling pattern of the aromatic protons and the chemical shift of the benzylic methylene group.

H NMR Data (400 MHz, CDCl₃)

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Position / Group	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
Ar-H (C3)	6.72	Doublet (d)	1H		Ortho to OH, meta to alkyl. Shielded by OH.
Ar-H (C4)	6.65	dd	1H		Para to OH. Shielded by OH resonance.
Ar-H (C6)	6.95	Doublet (d)	1H		Ortho to CH NH . Deshielded by amine/ring current.
Ar-CH -N	3.92	Singlet (s)	2H	-	Characteristic benzylic amine shift.
CH (Isopropyl)	2.81	Septet	1H		Methine of isopropyl group.
CH (Isopropyl)	1.22	Doublet (d)	6H		Methyls of isopropyl group.
OH / NH	4.5 - 8.0	Broad (br)	3H	-	Exchangeable. Shift varies with conc/solvent.

Critical Interpretation:

- The Aromatic Region: You will observe an ABX or AMX system depending on the field strength. The key is the doublet with a small coupling constant (Hz) at 6.72 ppm, representing the proton between the OH and Isopropyl groups (Position 3).
- The Benzylic Singlet: The sharp singlet at 3.92 ppm is diagnostic. If this splits or shifts significantly (e.g., to 4.2 ppm), suspect formation of a hydrochloride salt or imine impurity.

C NMR Data (100 MHz, CDCl

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Carbon Type	Shift (, ppm)	Assignment
C-OH (C1)	156.5	Deshielded ipso-carbon (Phenolic).
C-Isopropyl (C5)	149.2	Ipso-carbon attached to alkyl group.
C-CH N (C2)	122.5	Ortho to OH.
Ar-CH (C6)	128.4	Meta to OH, Ortho to CH NH .
Ar-CH (C3)	115.8	Ortho to OH. Shielded.
Ar-CH (C4)	119.2	Para to OH. Shielded.
Benzylic CH	44.8	Aminomethyl carbon.
CH (Isopropyl)	33.6	Methine.
CH (Isopropyl)	24.1	Methyls.

Infrared (IR) Spectroscopy

The IR spectrum provides rapid confirmation of the functional groups, particularly the "zwitterionic" character if the free base is not fully isolated.

- 3400 – 3200 cm

: Broad band. Overlapping Phenolic O-H and Amine N-H stretching. In the HCl salt, this region becomes very broad with fine structure (ammonium band).

- 2960, 2870 cm

: Strong C-H stretching (Aliphatic) from the isopropyl group.

- 1590, 1460 cm

: Aromatic Ring C=C skeletal vibrations.

- 1260 cm

: C-N stretch.

- 820, 880 cm

: Out-of-plane (OOP) bending indicative of 1,2,4-trisubstitution.

Mass Spectrometry (MS)

Technique: GC-MS (EI, 70 eV) or ESI-MS.

Molecular Ion:

(M

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Fragmentation Pathway (EI):

- Base Peak (

148): Loss of NH

[M – 17]. This is highly characteristic of ortho-hydroxybenzylamines due to the formation of a stable quinone methide or cyclic ether species.

- Peak at

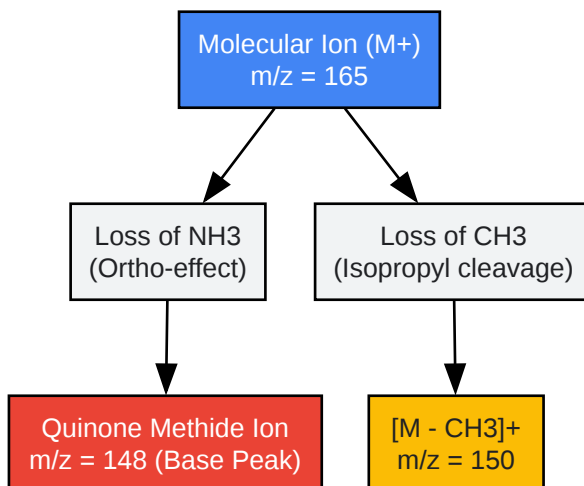
150: Loss of CH

[M – 15] from the isopropyl group.

- Peak at

107: Loss of the aminomethyl group and isopropyl fragments (Tropylium-like ion).

MS Fragmentation Logic (Graphviz)



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Caption: Figure 2. Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.

Part 3: Experimental Protocols & Validation

Protocol 1: Self-Validating Synthesis (Reductive Amination)

Use this protocol to generate a reference standard.

- Precursor: Dissolve Chamaecin (2-hydroxy-4-isopropylbenzaldehyde) (1.0 eq) in Methanol.
- Oxime Formation: Add Hydroxylamine hydrochloride (1.2 eq) and Sodium Acetate (1.5 eq). Stir at RT for 2 hours.
 - Checkpoint: TLC (Hexane:EtOAc 3:1) should show disappearance of aldehyde ($R_f \sim 0.6$) and appearance of oxime ($R_f \sim 0.4$).
- Reduction: Transfer the oxime solution to a hydrogenation vessel. Add 10% Pd/C (5 wt%). Hydrogenate at 3 atm (45 psi) H₂ for 6 hours.
- Workup: Filter catalyst. Evaporate solvent.

- Validation: Dissolve residue in CDCl₃.
Check
H NMR.
 - Pass Criteria: Disappearance of Aldehyde proton (~9.8 ppm). Appearance of CH singlet (~3.9 ppm).

Protocol 2: Impurity Profiling (Bis-Product Check)

In Mannich reactions, a common impurity is the bis(2-hydroxy-5-isopropylbenzyl)amine (secondary amine dimer).

- Detection: Check MS for
(specifically dimer mass ~313).
- NMR Sign: Look for a second methylene singlet slightly upfield (3.7 ppm) and a ratio of Isopropyl:Methylene that deviates from the expected 7:2 integration.

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Sources

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